

An In-depth Technical Guide to the Physicochemical Properties of 2,4-Diethylpyridine

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Compound of Interest

Compound Name: **2,4-Diethylpyridine**

Cat. No.: **B15248857**

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Abstract

2,4-Diethylpyridine is a substituted pyridine derivative for which specific experimental physicochemical data is notably scarce in publicly available scientific literature. This technical guide provides a comprehensive framework for the determination of its key physicochemical properties, including pKa, boiling point, density, and solubility. By referencing established experimental protocols and drawing comparisons with related alkylpyridine compounds, this document offers researchers a practical approach to characterizing **2,4-diethylpyridine**. Furthermore, it discusses its expected chemical reactivity, potential applications in drug development based on the general utility of pyridine scaffolds, and computational methods for property prediction.

Introduction

Pyridine and its derivatives are fundamental heterocyclic scaffolds in the fields of medicinal chemistry and drug development.^{[1][2]} The introduction of alkyl substituents, such as the two ethyl groups in **2,4-diethylpyridine**, can significantly influence the molecule's physicochemical properties, including its basicity, lipophilicity, and metabolic stability. A thorough understanding of these properties is crucial for predicting a compound's pharmacokinetic and pharmacodynamic behavior.

Due to the limited availability of experimental data for **2,4-diethylpyridine**, this guide outlines the necessary experimental procedures to determine its core physicochemical parameters. It also provides expected trends based on the known properties of structurally similar compounds.

Predicted and Comparative Physicochemical Properties

While direct experimental data for **2,4-diethylpyridine** is not readily available, we can infer its likely properties based on known data for related alkylpyridines such as 2,6-dimethylpyridine, 3,5-dimethylpyridine, and general alkyl pyridine derivatives.[\[3\]](#)[\[4\]](#)

Table 1: Physicochemical Properties of Related Alkylpyridines

Property	2,6-Dimethylpyridine	3,5-Dimethylpyridine [4]	General Alkyl Pyridines [1]	Predicted Range for 2,4-Diethylpyridine
Molecular Weight (g/mol)	107.15	107.15	Varies	135.21
Boiling Point (°C)	143-145	169-170	115-220 [1] [2]	180 - 200
Melting Point (°C)	-6	-9	Varies	< -10
Density (g/mL at 25°C)	0.92	0.939	~0.9 - 1.1 [2]	~0.91 - 0.95
pKa	6.72 [5]	-	5.2 - 7.5	~6.5 - 7.0
Solubility in water	163.13 g/L at 25°C	33 g/L at 20°C [3]	Slightly to moderately soluble [6]	Moderately soluble

Note: The predicted range for **2,4-diethylpyridine** is an estimation based on the properties of its isomers and the expected effects of ethyl substitution compared to methyl substitution.

Experimental Protocols for Physicochemical Characterization

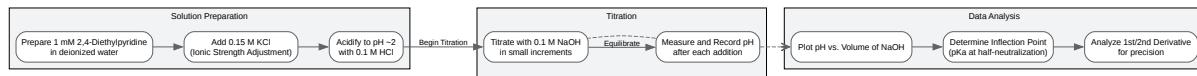
This section details the standard experimental procedures for determining the key physicochemical properties of **2,4-diethylpyridine**.

Determination of pKa by Potentiometric Titration

The pKa, a measure of the acidity of the conjugate acid of the pyridine, is a critical parameter for understanding its ionization state at physiological pH. Potentiometric titration is a precise method for its determination.^[2]

Methodology:

- Preparation of the Analyte Solution: A solution of **2,4-diethylpyridine** of a known concentration (e.g., 1 mM) is prepared in deionized water. To maintain a constant ionic strength, a background electrolyte such as 0.15 M KCl is added.
- Acidification: The solution is made acidic by the addition of a standard solution of a strong acid (e.g., 0.1 M HCl) to a pH of approximately 1.8-2.0, ensuring the complete protonation of the pyridine nitrogen.
- Titration: The acidified solution is then titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH), added in small, precise increments.
- Data Acquisition: The pH of the solution is measured and recorded after each addition of the titrant, allowing the solution to equilibrate.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of this curve, which corresponds to the point of half-neutralization. The analysis can be refined by plotting the first or second derivative of the titration curve. The experiment should be repeated at least three times to ensure reproducibility.



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Figure 1: Workflow for pKa determination by potentiometric titration.

Determination of Boiling Point

The boiling point provides information about the volatility of the compound and the strength of its intermolecular forces. A micro-boiling point method is suitable when only small quantities of the substance are available.

Methodology:

- **Sample Preparation:** A small volume (a few drops) of **2,4-diethylpyridine** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, and both are suspended in a heating bath (e.g., a Thiele tube filled with mineral oil). The open end of the test tube should be above the surface of the heating oil.
- **Heating:** The heating bath is heated gently and evenly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

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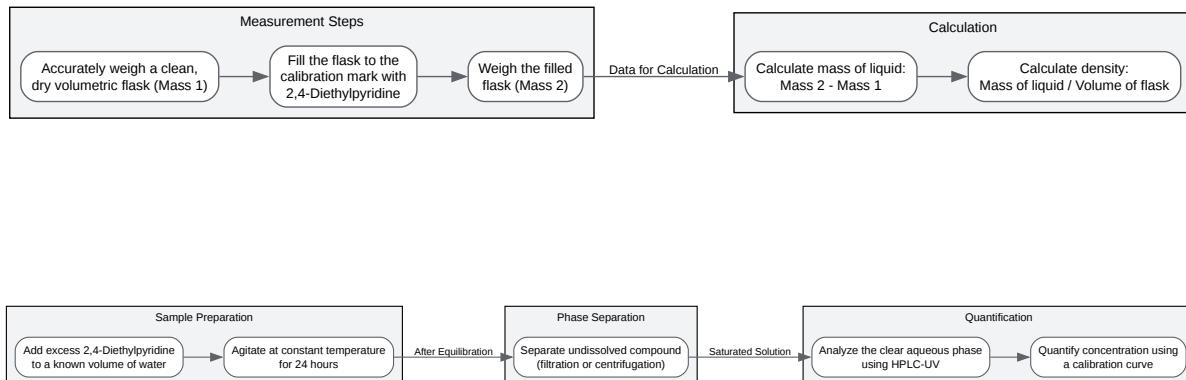
Figure 2: Workflow for micro-boiling point determination.

Determination of Density

The density of a liquid can be determined gravimetrically using a pycnometer or a volumetric flask.

Methodology:

- **Weighing the Empty Flask:** A clean, dry volumetric flask of a known volume (e.g., 10 mL) is accurately weighed.
- **Filling the Flask:** The flask is filled to the calibration mark with **2,4-diethylpyridine**.
- **Weighing the Filled Flask:** The filled flask is weighed again.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask. The density is then calculated by dividing the mass of the liquid by the volume of the flask.



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